

A Comparative Spectroscopic Analysis of 3-(Bromomethyl)pyridine and its Hydrobromide Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

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A comprehensive guide for researchers, scientists, and drug development professionals detailing the spectral characteristics of 3-(bromomethyl)pyridine and its hydrobromide salt. This guide provides a side-by-side comparison of their nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, supported by detailed experimental protocols.

In the realm of pharmaceutical research and development, a precise understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is paramount. 3-(Bromomethyl)pyridine serves as a key building block in the synthesis of various pharmaceutical compounds. Its conversion to the hydrobromide salt is a common strategy to improve handling and stability. This guide presents a detailed comparative analysis of the spectral data for 3-(bromomethyl)pyridine in its free base form and as its hydrobromide salt, providing a valuable resource for characterization and quality control.

Summary of Spectral Data

The following tables summarize the key spectral data obtained for 3-(bromomethyl)pyridine and its hydrobromide salt.

Table 1: ^1H NMR Spectral Data

Compound	Chemical Shift (δ) ppm
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide[1]	A ^1H NMR spectrum is available for 3-(bromomethyl)pyridine hydrobromide.[1]

Table 2: ^{13}C NMR Spectral Data

Compound	Chemical Shift (δ) ppm
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

Table 3: Infrared (IR) Spectral Data

Compound	Key Vibrational Frequencies (cm^{-1})
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide[2]	An ATR-IR spectrum is available for 3-(bromomethyl)pyridine hydrobromide.[2]

Table 4: Mass Spectrometry (MS) Data

Compound	Mass-to-Charge Ratio (m/z)
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

Table 5: UV-Vis Spectral Data

Compound	λmax (nm)
3-(Bromomethyl)pyridine	No experimental data found in the search results.
3-(Bromomethyl)pyridine Hydrobromide	No experimental data found in the search results.

Experimental Protocols

The following are general experimental protocols for the spectroscopic techniques cited in this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of the compound (5-10 mg) is dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) and transferred to an NMR tube. ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 300 MHz or higher. Chemical shifts are reported in parts per million (ppm) relative to an internal standard, such as tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

Infrared spectra are typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. For solid samples, the Attenuated Total Reflectance (ATR) technique is commonly employed. A small amount of the sample is placed directly onto the ATR crystal, and the spectrum is recorded over a range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

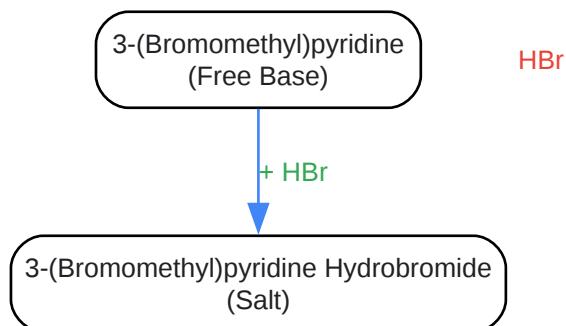
Mass spectra are obtained using a mass spectrometer with a suitable ionization technique, such as electrospray ionization (ESI) or electron impact (EI). The sample is introduced into the instrument, and the resulting mass-to-charge ratios (m/z) of the molecular ion and fragment ions are recorded.

UV-Vis Spectroscopy

The UV-Vis absorption spectrum of the compound is recorded using a UV-Vis spectrophotometer. The sample is dissolved in a suitable solvent (e.g., ethanol, methanol, or water), and the absorbance is measured over a wavelength range of approximately 200-800 nm.

Logical Relationship Diagram

The following diagram illustrates the simple acid-base reaction that converts 3-(bromomethyl)pyridine to its hydrobromide salt.



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Caption: Formation of 3-(bromomethyl)pyridine hydrobromide.

This guide highlights the available spectral data for 3-(bromomethyl)pyridine and its hydrobromide salt and underscores the need for further experimental work to fully characterize the free base. The provided protocols offer a foundation for researchers to obtain the necessary data for their specific applications.

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References

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- 2. dev.spectrabase.com [dev.spectrabase.com]

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